

Validating Target Engagement of LAS191859 in Cells: A Comparative Guide

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Compound of Interest		
Compound Name:	LAS191859	
Cat. No.:	B608470	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative framework for validating the cellular target engagement of **LAS191859**, a hypothetical Sphingosine-1-Phosphate Receptor 1 (S1P1) modulator. The performance of **LAS191859** is objectively compared with established S1P1 receptor modulators, supported by experimental data from key cell-based assays. Detailed methodologies for these assays are provided to enable replication and further investigation.

Introduction to S1P1 Receptor Modulation

The S1P1 receptor is a G protein-coupled receptor (GPCR) that plays a pivotal role in regulating lymphocyte trafficking from lymphoid organs to the peripheral circulation. Modulation of S1P1 signaling is a clinically validated therapeutic strategy for autoimmune diseases. Agonism at the S1P1 receptor leads to its internalization, rendering lymphocytes unresponsive to the natural S1P gradient and thereby sequestering them within lymph nodes. This guide outlines the essential in vitro assays to confirm and quantify the engagement of novel S1P1 modulators like **LAS191859** with their intended target.

Comparative Analysis of S1P1 Receptor Modulators

The efficacy and potency of **LAS191859** in engaging the S1P1 receptor are benchmarked against other known S1P1 modulators: Fingolimod (phosphorylated active form), Ozanimod, and Etrasimod. The following table summarizes their potencies (EC50 values) in critical cell-based assays that measure distinct aspects of S1P1 receptor activation.

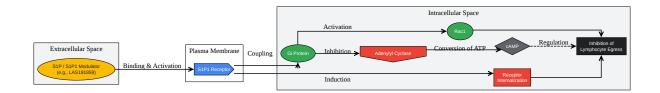


Assay Type	Paramete r	LAS1918 59 (Hypothet ical)	Fingolim od (P)	Ozanimo d	Etrasimo d	Referenc e
GTPyS Binding	EC50 (nM)	15.0	7.6	6.8	120	[1][2][3]
cAMP Inhibition	EC50 (nM)	5.0	1.6	2.0	30	[1][2][3]
Receptor Internalizati on	EC50 (nM)	10.0	11.0	33.2	44.0	[1][2][3]

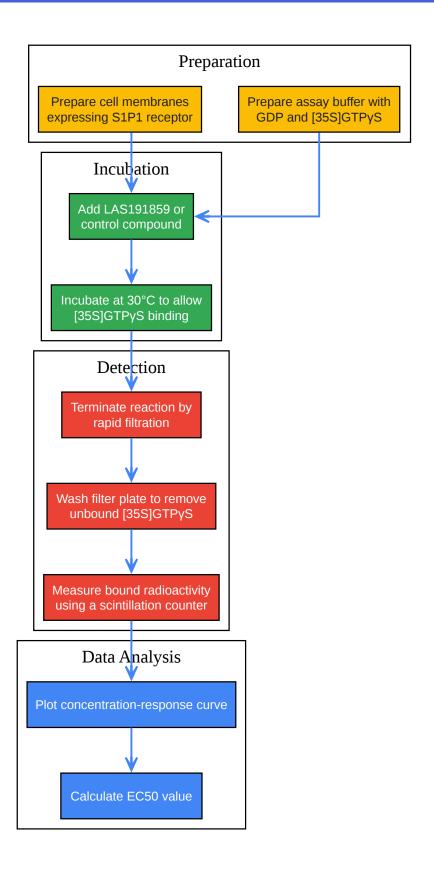
Signaling Pathway and Experimental Workflow

To visually represent the underlying biological processes and experimental procedures, the following diagrams are provided in DOT language.









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